

# Physicochemical Characterization of Sodium Neodecanoate: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Sodium neodecanoate

Cat. No.: B1630035

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## Abstract

**Sodium neodecanoate**, the sodium salt of neodecanoic acid, is a branched-chain carboxylate surfactant with diverse applications in industrial processes and potential utility in pharmaceutical formulations. Its amphiphilic nature, arising from a branched hydrophobic tail and a hydrophilic carboxylate headgroup, governs its physicochemical behavior in solution. This technical guide provides a comprehensive overview of the core physicochemical properties of **sodium neodecanoate**, including its molecular and thermal characteristics, solubility, and surface activity. Detailed experimental protocols for the determination of these properties are provided to facilitate further research and application.

## Introduction

**Sodium neodecanoate** is a white, solid organic salt.<sup>[1]</sup> As an anionic surfactant, its utility is intrinsically linked to its behavior at interfaces and its ability to self-assemble in solution. A thorough understanding of its physicochemical properties is paramount for its effective use, whether as a catalyst in polymerization, a stabilizer in emulsions, or a potential excipient in drug delivery systems.<sup>[1][2]</sup> This guide synthesizes available data and outlines experimental methodologies for the comprehensive characterization of this compound.

## Molecular and Physical Properties

A summary of the fundamental molecular and physical properties of **sodium neodecanoate** is presented in Table 1.

Table 1: Molecular and Physical Properties of **Sodium Neodecanoate**

Property	Value	Reference(s)
Chemical Name	Sodium neodecanoate	[1][3]
Synonyms	Neodecanoic acid, sodium salt	[1][3]
CAS Number	31548-27-3	[2][3][4]
Molecular Formula	C <sub>10</sub> H <sub>19</sub> NaO <sub>2</sub>	[2][3][4]
Molecular Weight	194.25 g/mol	[2]
Appearance	White solid/powder	[1]
Boiling Point	265.6 °C at 760 mmHg	[3]
Flash Point	121.3 °C	[3]
pKa (of Neodecanoic Acid)	5.17	[5]

## Solubility

**Sodium neodecanoate** is soluble in water. The solubility of sodium salts of carboxylic acids is generally high in water due to the ionic nature of the carboxylate group.[6] However, the hydrophobic carbon chain can limit solubility, particularly for longer chains.[6] The branched nature of the neodecanoate chain may influence its solubility profile compared to its linear isomer, sodium decanoate.

Table 2: Solubility Profile of **Sodium Neodecanoate**

Solvent	Solubility	Reference(s)
Water	Soluble	

Specific quantitative solubility data (e.g., in g/100 mL at a given temperature) for **sodium neodecanoate** is not readily available in the reviewed literature.

## Surface Activity

As a surfactant, the behavior of **sodium neodecanoate** at interfaces and its tendency to form micelles in solution are critical properties.

## Surface Tension

The presence of **sodium neodecanoate** in an aqueous solution lowers the surface tension of the water. This effect increases with concentration up to the Critical Micelle Concentration (CMC).

Specific surface tension values for aqueous solutions of **sodium neodecanoate** at various concentrations are not readily available in the reviewed literature.

## Critical Micelle Concentration (CMC)

The CMC is the concentration at which surfactant monomers in a solution begin to aggregate and form micelles. This is a key parameter for any surfactant. For sodium decanoate, a linear C10 carboxylate, the CMC is reported to be in the range of 50-100 mM at high pH (>8.5) and decreases to 10-20 mM at a pH of 6.5-7.5.[5][7] Another source indicates a CMC of 40.085 mM for sodium decyl sulfate (a C10 sulfate).[8] It is expected that **sodium neodecanoate** will have a CMC in a similar range. The formation of micelles is a thermodynamic process driven by the hydrophobic effect.[9]

Table 3: Estimated Surfactant Properties of C10 Carboxylates

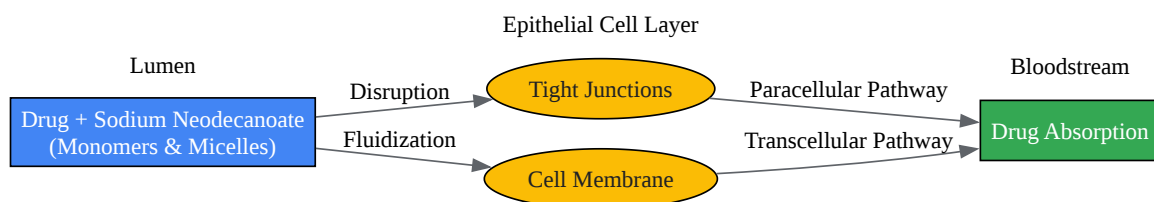
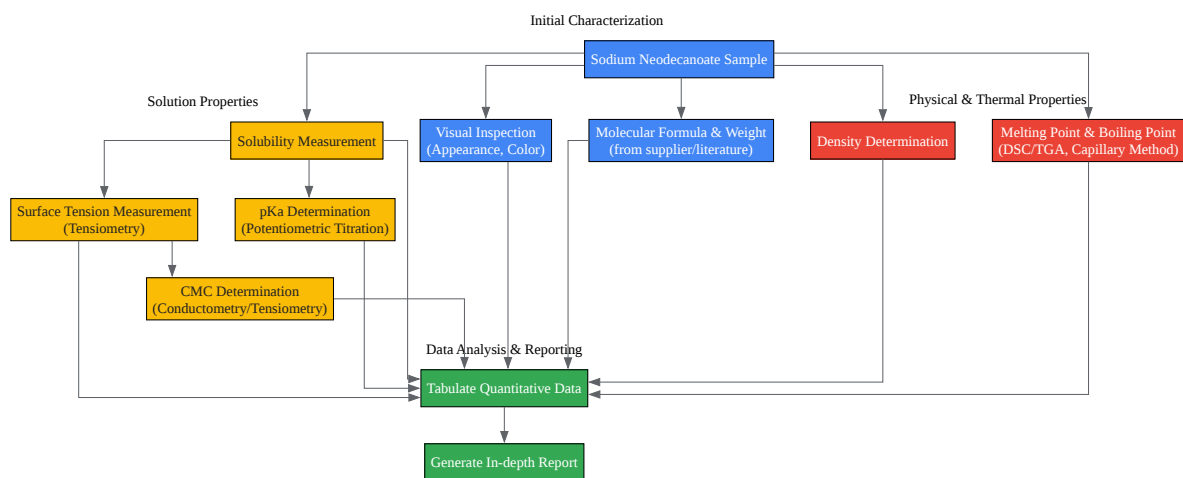
Property	Estimated Value Range	Reference(s)
CMC of Sodium Decanoate (pH > 8.5)	50 - 100 mM	[5][7]
CMC of Sodium Decanoate (pH 6.5 - 7.5)	10 - 20 mM	[5][7]

## Experimental Protocols

The following sections detail the experimental methodologies for determining the key physicochemical properties of **sodium neodecanoate**.

## Workflow for Physicochemical Characterization

A general workflow for the comprehensive physicochemical characterization of **sodium neodecanoate** is depicted below.



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